

# Personal protective equipment for handling 5-Chloro-2-fluorobenzyl alcohol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Chloro-2-fluorobenzyl alcohol

Cat. No.: B067832

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## Essential Safety and Handling Guide for 5-Chloro-2-fluorobenzyl Alcohol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chloro-2-fluorobenzyl alcohol**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-Chloro-2-fluorobenzyl alcohol** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Therefore, the use of appropriate personal protective equipment is mandatory to prevent exposure. Engineering controls, such as a chemical fume hood, should be the primary method of exposure control, supplemented by the following PPE:

Protection Type	Required Equipment	Specifications & Remarks
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. A face shield is recommended if there is a splash hazard.[2][3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile).	Inspect gloves before use and remove them carefully to avoid skin contamination. Natural rubber/latex gloves may also offer good resistance.[3][4]
Laboratory coat or other protective clothing.	Should be worn to prevent skin exposure.[2][3]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if ventilation is inadequate, dust is generated, or irritation symptoms are experienced.[2][3]

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Chloro-2-fluorobenzyl alcohol** is provided below for easy reference.

Property	Value
CAS Number	188723-58-2[1][5]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClFO[5]
Molecular Weight	160.57 g/mol [5]
Appearance	White solid or powder.
Purity	Typically ≥97%[5]
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container.[1][2][5]

# Operational and Disposal Plan: Step-by-Step Guidance

This section provides a procedural workflow for the safe handling, use, and disposal of **5-Chloro-2-fluorobenzyl alcohol**.

## 3.1. Preparation and Handling

- Ventilation: Always handle **5-Chloro-2-fluorobenzyl alcohol** powder and prepare solutions in a well-ventilated area, preferably within a certified chemical fume hood to control airborne levels.[\[1\]](#)[\[3\]](#)
- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Handling: Avoid direct contact with skin and eyes. Prevent the formation of dust when handling the solid form. Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[6\]](#)
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[1\]](#)[\[3\]](#)

## 3.2. Spill and Emergency Procedures

- Spill Cleanup: In case of a spill, avoid breathing dust and contact with skin and eyes. Wear appropriate PPE, including a respirator. Use dry clean-up procedures and avoid generating dust. Sweep or vacuum up the material and place it into a suitable, labeled container for disposal.[\[6\]](#)
- First Aid:
  - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[\[1\]](#)[\[7\]](#)
  - Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical advice.[\[1\]](#)[\[7\]](#)

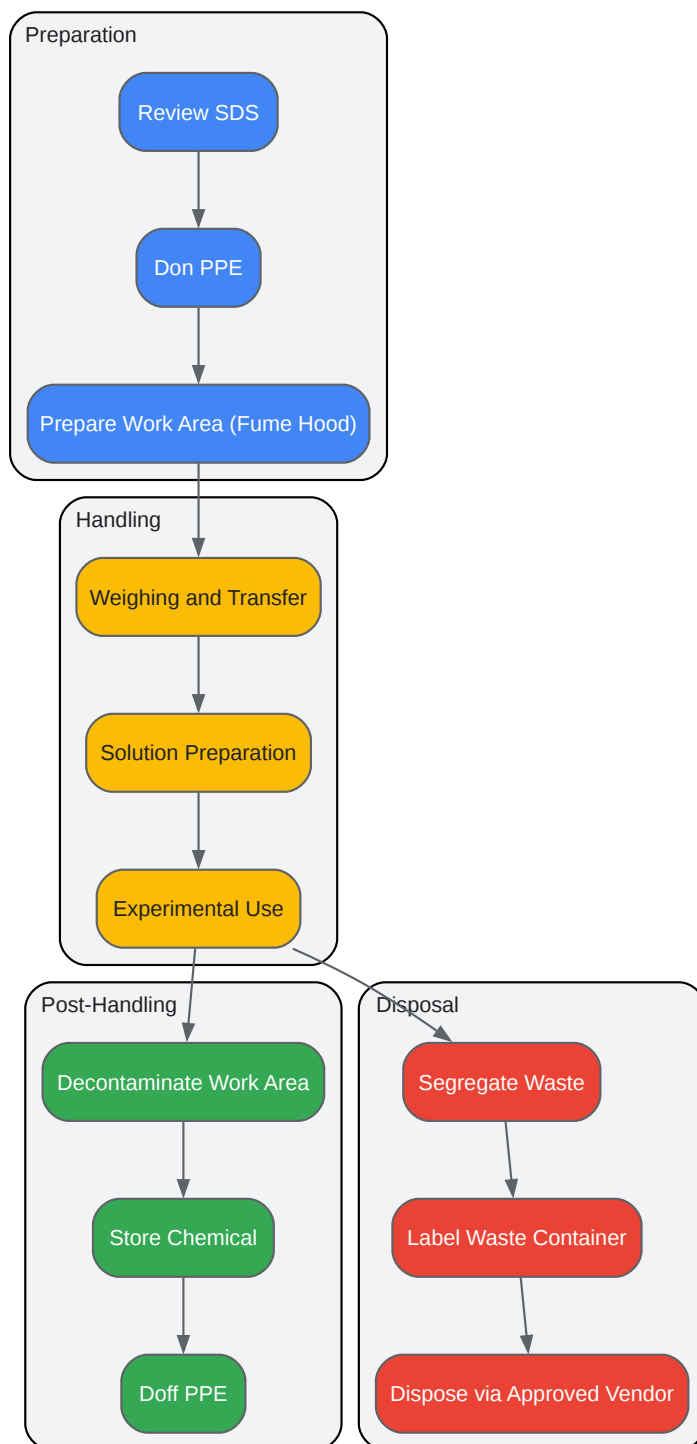
- Inhalation: Move the person to fresh air. If breathing is difficult or symptoms occur, get medical attention.[\[1\]](#)[\[7\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[2\]](#)[\[7\]](#)

### 3.3. Disposal Plan

- Waste Disposal: Disposal of **5-Chloro-2-fluorobenzyl alcohol** and its containers must be in accordance with applicable regional, national, and local laws and regulations.[\[2\]](#) It should be disposed of as hazardous waste.
- Contaminated PPE: Used gloves, lab coats, and other contaminated items should be considered hazardous waste and disposed of in designated waste containers for incineration.

## Workflow and Logical Relationships

The following diagram illustrates the key steps and decision points for the safe handling of **5-Chloro-2-fluorobenzyl alcohol** from receipt to disposal.



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Caption: Workflow for Safe Handling of **5-Chloro-2-fluorobenzyl alcohol**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)